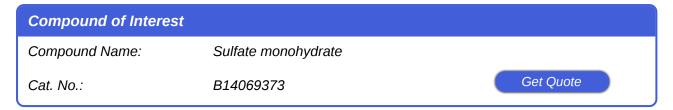


A Comparative Study on the Solubility of Sulfate Monohydrates in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

The solubility of inorganic salts in organic solvents is a critical parameter in numerous chemical processes, including synthesis, purification, and formulation development. In the pharmaceutical industry, understanding the solubility of active pharmaceutical ingredients and their salt forms, such as **sulfate monohydrates**, is paramount for designing effective drug delivery systems. This guide provides a comparative analysis of the solubility of various metal **sulfate monohydrates** in common organic solvents, supported by available experimental data.

Comparative Solubility Data

The solubility of ionic compounds like **sulfate monohydrate**s in organic solvents is predominantly governed by the principle of "like dissolves like." Polar solvents are more likely to dissolve ionic salts than non-polar solvents. However, the degree of solubility can vary significantly depending on the specific cation and the nature of the organic solvent. The following tables summarize the available quantitative and qualitative solubility data for a selection of **sulfate monohydrate**s.



Sulfate Monohydrate	Solvent	Temperature (°C)	Solubility (g/100 g of solvent)	Reference
Copper(II) Sulfate Pentahydrate	Methanol	18	1.04	[1]
Ethanol	-	Insoluble	[1][2]	_
Acetone	-	Insoluble	[1][3]	
Nickel(II) Sulfate Hexahydrate	Methanol	35	0.11 (wt%)	[4]
Ethanol	-	Insoluble	[5]	
Acetone	-	Insoluble	[5]	
Iron(II) Sulfate Heptahydrate	Methanol	-	Soluble	[6]
Ethylene Glycol	20	6.38	[7]	
Cobalt(II) Sulfate Heptahydrate	Methanol	-	Soluble	[8]

Qualitative Solubility of ${\bf Sulfate\ Monohydrate}s$



Sulfate Monohydrate	Methanol	Ethanol	Acetone	Other Solvents
Iron(II) Sulfate Monohydrate	Slightly Soluble	Practically Insoluble[9]	-	Negligible in alcohol[7]
Cobalt(II) Sulfate Monohydrate	Slightly Soluble[10]	Slightly Soluble[10]	-	Moderate solubility of hydrated form in ethanol[11][12]
Manganese(II) Sulfate Monohydrate	Very Slightly Soluble	Insoluble	-	Insoluble in ether
Zinc(II) Sulfate Monohydrate	-	Slightly Soluble	Insoluble	-

Note: Much of the available quantitative data is for the more common hydrated forms (pentahydrate, hexahydrate, heptahydrate) rather than the monohydrate specifically. However, these values provide a strong indication of the expected low solubility of the corresponding monohydrates. The qualitative data for the monohydrates consistently points towards very limited solubility in polar organic solvents like alcohols and practical insolubility in less polar solvents.

Experimental Protocols

The determination of the solubility of inorganic salts in organic solvents requires a precise and controlled methodology. The following is a generalized protocol based on common laboratory practices.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of the **sulfate monohydrate** in the desired organic solvent at a specific temperature, followed by the evaporation of the solvent and weighing the remaining solid.

Materials:



- Sulfate monohydrate salt
- Organic solvent of interest (e.g., methanol, ethanol, acetone)
- Constant temperature bath or incubator
- Stirring mechanism (magnetic stirrer and stir bars)
- Filtration apparatus (syringe filters or vacuum filtration)
- Pre-weighed evaporation dishes
- Analytical balance
- Drying oven

Procedure:

- Sample Preparation: Add an excess amount of the sulfate monohydrate salt to a known volume or mass of the organic solvent in a sealed container. The excess solid is crucial to ensure that the solution becomes saturated.
- Equilibration: Place the container in a constant temperature bath set to the desired temperature. Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: Once equilibrium is achieved, allow the mixture to settle. Carefully extract
 a known volume or mass of the supernatant (the clear saturated solution) using a filtered
 syringe to avoid transferring any undissolved solid.
- Solvent Evaporation: Transfer the filtered saturated solution to a pre-weighed evaporation dish.
- Drying: Place the evaporation dish in a drying oven at a temperature sufficient to evaporate
 the solvent without decomposing the salt. The drying should be continued until a constant
 weight of the residue is achieved.
- Calculation: The solubility is calculated as the mass of the dried salt per 100 g of the solvent.





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Experimental workflow for gravimetric solubility determination.

Factors Influencing Solubility

Several factors can influence the solubility of **sulfate monohydrate**s in organic solvents:

- Polarity of the Solvent: As demonstrated by the data, polar solvents like methanol show a
 higher (though still limited) capacity to dissolve these ionic salts compared to less polar
 solvents like ethanol and acetone.
- Lattice Energy of the Salt: The strength of the ionic bonds in the crystal lattice of the **sulfate monohydrate** must be overcome by the solvent-ion interactions. Salts with higher lattice energies tend to be less soluble.
- Solvation Energy: The energy released when the ions are solvated by the solvent molecules plays a crucial role. Stronger ion-solvent interactions lead to higher solubility.
- Temperature: The effect of temperature on solubility depends on the enthalpy of the solution. For most solid solutes, solubility increases with temperature.
- Presence of Water: Even small amounts of water in the organic solvent can significantly increase the solubility of inorganic salts.

Logical Framework for Solvent Selection

The selection of an appropriate organic solvent for a process involving a **sulfate monohydrate** often involves a trade-off between solubility and other process parameters such as reactivity, volatility, and cost. The following diagram illustrates a simplified decision-making process.



Decision-making process for solvent selection.

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